

A Comparative Guide to Proficiency Testing Schemes for Aminomethylphosphonic acid (AMPA) Analysis

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Compound of Interest

Compound Name: Methylaminomethylphosphonic acid

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For researchers, scientists, and professionals in drug development, ensuring the accuracy and reliability of analytical measurements is paramount. Proficiency testing (PT) is a critical component of a robust quality assurance system, providing an external and objective assessment of a laboratory's performance. This guide offers a comparative overview of available proficiency testing schemes for the analysis of aminomethylphosphonic acid (AMPA), the primary metabolite of the widely used herbicide glyphosate.

Overview of Major Proficiency Testing Providers

Several organizations worldwide offer proficiency testing schemes that include AMPA in their scope of analytes. These schemes are essential for laboratories seeking to validate their analytical methods, comply with regulatory requirements (such as ISO/IEC 17025 accreditation), and benchmark their performance against a global peer group. The primary providers identified are Fapas (a brand of Fera Science Ltd.), LGC AXIO Proficiency Testing, TestQual, the European Union Reference Laboratory for Single Residue Methods (EURL-SRM), and BIPEA.

These providers offer PTs for AMPA across a variety of matrices relevant to food safety and environmental monitoring. The selection of a suitable scheme depends on a laboratory's specific needs, including the matrices they routinely analyze and the regulatory frameworks they operate under.

Comparison of Proficiency Testing Schemes for AMPA Analysis

While detailed performance data from PT schemes are often confidential to participating laboratories, this guide provides a comparison based on publicly available information regarding the scope, methodology, and reporting of these programs.

Feature	Fapas (Fera Science Ltd.)	LGC AXIO Proficiency Testing	TestQual	EURL-SRM	BIPEA
Matrices Offered	Grain flour, Maize flour, Chickpeas, Barley Flour, Lemon Purée ^[1]	Grain flour (Barley) ^{[2][3]}	Avocado, Lettuce, Wheat flour, Peanut ^{[4][5]} ^{[6][7]}	Strawberry Purée, Maize Flour ^[8]	Water (Drinking, Surface, Waste) ^{[4][9]} ^[10]
Frequency	Typically annual or as per program schedule ^[1]	Multiple rounds per year across various schemes ^[11] ^[12]	Multiple rounds per year with a published calendar ^{[5][6]}	Annual proficiency tests ^[13]	Multiple rounds per year with a published schedule ^[9]
Accreditation	UKAS accredited to ISO/IEC 17043 ^[1]	UKAS accredited to ISO/IEC 17043 ^[11]	Accredited by ENAC to ISO/IEC 17043 for many schemes ^[14]	Accredited by DAkkS according to EN ISO/IEC 17043 ^[13]	COFRAC accredited for many of its PT programs.
Performance Evaluation	z-scores based on assigned values and a predetermined standard deviation for proficiency assessment (op) ^[15]	Performance scoring using z-scores ^[11]	z-scores calculated from the assigned value and a target standard deviation. ^[4] Results are deemed satisfactory if $ z \leq 2$. ^[16]	z-scores are used for performance evaluation. ^[17]	Performance evaluation is typically based on z-scores. ^[18]
Reporting	Confidential reports with	Secure online portal	Customized reports	Comprehensive final	Reports are provided to

clear feedback and method comparisons are provided to participants. (PORTAL) for results submission and report access.[11] [1] (global and individual) are available to participants. reports are published on their website. detailing their performance. [17] [9] [14][19]

Experimental Protocols and Analytical Methods

The analysis of AMPA is challenging due to its high polarity and small molecular size. The most commonly employed analytical technique by laboratories participating in these PT schemes is Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS).[5][20]

Sample Preparation

Effective sample preparation is crucial for accurate AMPA analysis. The QuPPe (Quick Polar Pesticides) method is a widely adopted extraction procedure for polar pesticides like AMPA in food matrices.[19][21] This method generally involves extraction with methanol acidified with formic acid, followed by a cleanup step using solid-phase extraction (SPE) to remove matrix interferences.

Derivatization

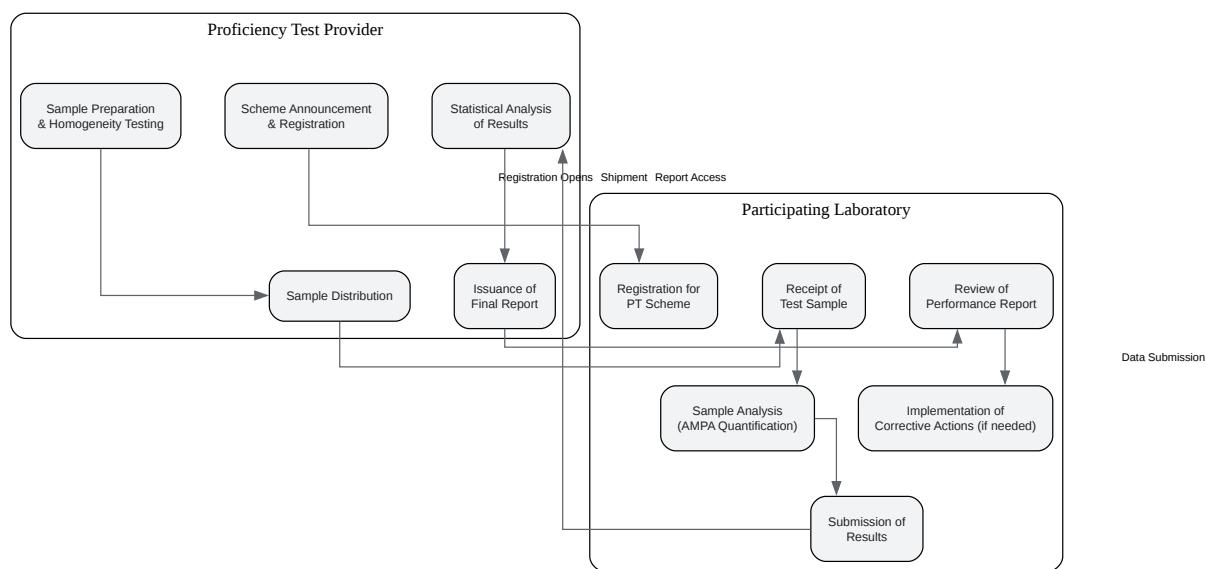
Due to the poor retention of AMPA on conventional reversed-phase LC columns, derivatization is a common strategy to improve its chromatographic behavior and detection sensitivity. A widely used derivatizing agent is 9-fluorenylmethylchloroformate (FMOC-Cl).[5][17]

LC-MS/MS Conditions

The specific LC-MS/MS parameters, including the type of column, mobile phase composition, and mass spectrometer settings, are typically developed and validated by the individual participating laboratories. PT providers generally do not prescribe a specific method but rather assess the laboratory's performance using their chosen in-house or standard method.

Workflow of Proficiency Testing Participation

The process of participating in an AMPA proficiency testing scheme follows a well-defined workflow, ensuring a standardized and objective evaluation of laboratory performance.



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Typical workflow for participation in an AMPA proficiency testing scheme.

Performance Evaluation Explained

The performance of participating laboratories in PT schemes is typically evaluated using z-scores.^{[22][23]} A z-score is a dimensionless number that indicates how many standard

deviations a laboratory's result is from the assigned value.

The formula for calculating a z-score is:

$$z = (x - X) / \sigma$$

Where:

- x is the result reported by the participating laboratory.
- X is the assigned value, which is the best available estimate of the true concentration of AMPA in the test material. This is often determined by a consensus of the results from all participating laboratories.[\[4\]](#)
- σ (sigma) is the standard deviation for proficiency assessment, which is a pre-established value that reflects the expected level of precision for the analysis.[\[15\]](#)

The interpretation of z-scores is generally as follows:

- $|z| \leq 2$: Satisfactory performance
- $2 < |z| < 3$: Questionable performance (warning signal)
- $|z| \geq 3$: Unsatisfactory performance (action signal)

Laboratories that receive unsatisfactory scores are expected to investigate the root cause of the deviation and implement corrective actions to improve their analytical performance.

Conclusion

Participation in proficiency testing schemes is an indispensable practice for any laboratory conducting AMPA analysis. It provides a vital external quality control measure, ensuring the reliability of analytical data used for food safety assessments, environmental monitoring, and research. While specific performance data from providers like Fapas and LGC AXIO are not always publicly accessible, the information available on their scope, methodologies, and evaluation criteria allows laboratories to make informed decisions when selecting a scheme. By regularly participating in these programs, laboratories can demonstrate their competence,

maintain high standards of quality, and contribute to the overall confidence in analytical measurements within the scientific community.

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